

Personal protective equipment for handling 2,4-Dichloro-6-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2,4-Dichloro-6-hydroxybenzaldehyde

Cat. No.: B1332113

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Safe Handling and Disposal of 2,4-Dichloro-6-hydroxybenzaldehyde

This guide provides essential safety protocols and logistical information for the handling and disposal of **2,4-Dichloro-6-hydroxybenzaldehyde**, tailored for research and drug development professionals. Following these procedures is critical to ensure a safe laboratory environment.

Hazard Identification and Immediate Precautions

2,4-Dichloro-6-hydroxybenzaldehyde is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data, it is classified as follows:

- Skin Corrosion/Irritation: Category 2
- Serious Eye Damage/Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure), Respiratory System: Category 3

Immediate precautions include ensuring proper ventilation, wearing appropriate personal protective equipment, and having an emergency eyewash station and safety shower readily accessible.

Personal Protective Equipment (PPE)

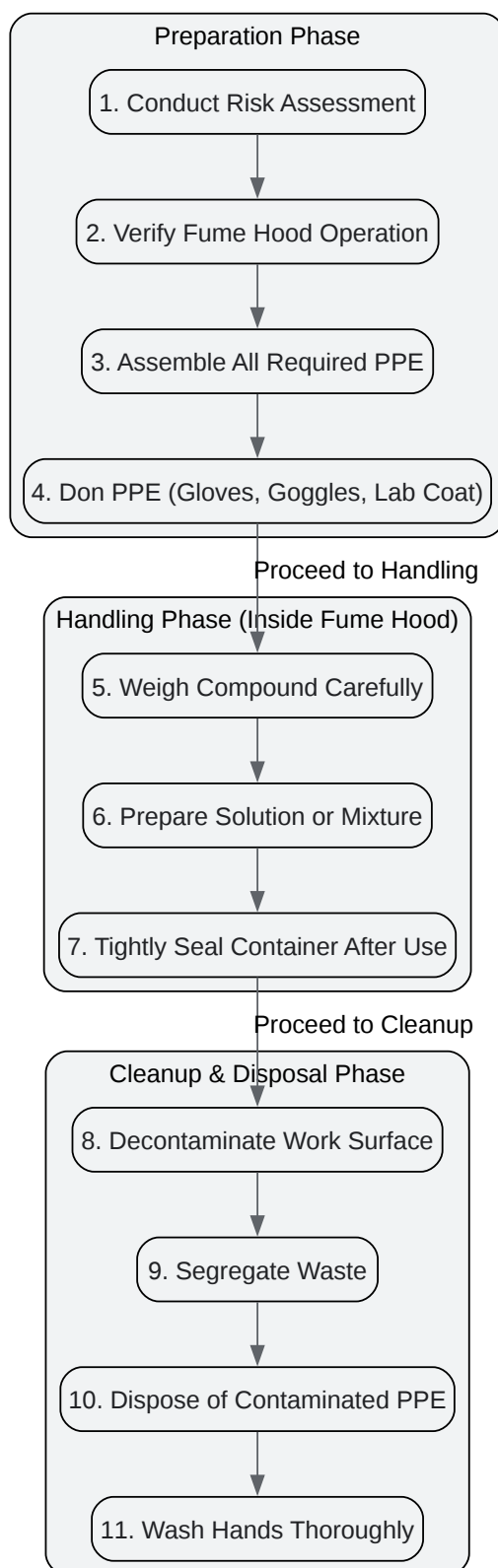
The following table summarizes the required PPE for handling **2,4-Dichloro-6-hydroxybenzaldehyde**. Selections are based on a thorough risk assessment of the procedures to be performed.

Protection Type	Specific Recommendations	Material/Standard
Eye/Face Protection	Chemical safety goggles or a face shield (if splashing is a risk).	Conforming to EN166 or ANSI Z87.1
Skin Protection	Chemically resistant, impervious gloves. A lab coat or chemical-resistant apron should be worn.	Nitrile rubber, minimum thickness 0.11mm
Respiratory Protection	Not required under normal conditions with adequate ventilation. If dust or aerosols are generated, use a P95 (US) or P2 (EU EN 143) particle respirator.	NIOSH (US) or CEN (EU) approved
Hand Protection	Dispose of contaminated gloves after use in accordance with good laboratory practices. Wash and dry hands thoroughly.	N/A

Step-by-Step Handling and Storage Protocol

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring safety.

Experimental Workflow Diagram



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Caption: Workflow for safe handling of **2,4-Dichloro-6-hydroxybenzaldehyde**.

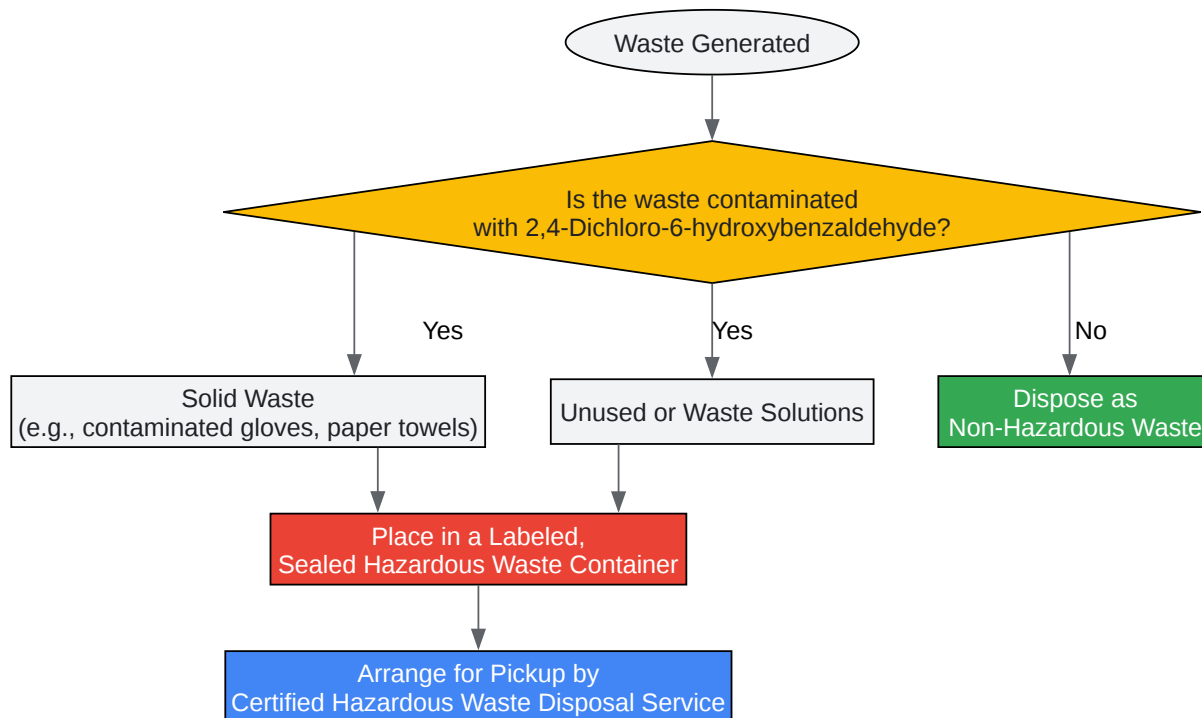
Protocol:

- Preparation:
 - Always work within a certified chemical fume hood.
 - Ensure all required PPE is available and in good condition.
 - Don a lab coat, safety goggles, and nitrile gloves before handling the chemical.
- Handling:
 - Handle the solid material carefully to avoid creating dust.
 - If making solutions, add the solid to the solvent slowly.
 - Keep the container tightly sealed when not in use.
- Storage:
 - Store in a cool, dry, and well-ventilated area.
 - Keep the container tightly closed and store it away from incompatible materials such as strong oxidizing agents.

Disposal Plan

Proper disposal is a critical step in the chemical management lifecycle. All waste must be treated as hazardous.

Disposal Decision Logic



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